

An In-depth Technical Guide to the Safe Handling of 3-Chloroquinoline

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Compound of Interest

Compound Name: 3-Chloroquinoline

Cat. No.: B1630576

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **3-Chloroquinoline** (CAS No. 612-59-9), a heterocyclic aromatic compound utilized as a versatile intermediate in organic synthesis and pharmaceutical research.^[1] Adherence to stringent safety protocols is imperative when working with this chemical to mitigate potential risks to personnel and the environment.

Hazard Identification and Classification

3-Chloroquinoline is classified as a hazardous substance. The following table summarizes its GHS classification.

Table 1: GHS Hazard Identification

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed[2][3]
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	Category 2A	 alt text	Warning	H319: Causes serious eye irritation[2][3]
Acute Toxicity, Inhalation	Category 4	 alt text	Warning	H332: Harmful if inhaled
Specific Target Organ Toxicity — Single Exposure	Category 3	 alt text	Warning	H335: May cause respiratory irritation[3]

Note: The GHS pictograms are illustrative and should be confirmed with the supplier's safety data sheet.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **3-Chloroquinoline** is provided below.

Table 2: Physical and Chemical Properties of **3-Chloroquinoline**

Property	Value
Molecular Formula	C ₉ H ₆ ClN[4][5]
Molecular Weight	163.61 g/mol
Appearance	Colorless to light yellow liquid or solid[6]
Boiling Point	95 °C at 2 Torr[5][6]
pKa	2.56 ± 0.11 (Predicted)[4][6]
Storage Temperature	Room Temperature, sealed in a dry place[4][6]
Density	1.270 ± 0.06 g/cm ³ (Predicted)[5][6]

Toxicological Information

While specific LD50 (median lethal dose) values for **3-Chloroquinoline** are not readily available in the reviewed literature, its GHS classification as "Harmful if swallowed" and "Harmful if inhaled" indicates significant toxicity.[2] It is also known to cause skin and serious eye irritation.[2]

Permissible Exposure Limits (PELs): No specific OSHA PEL or NIOSH Recommended Exposure Limit (REL) has been established for **3-Chloroquinoline**. In the absence of specific limits, it is crucial to minimize exposure and adhere to the principles of good industrial hygiene.

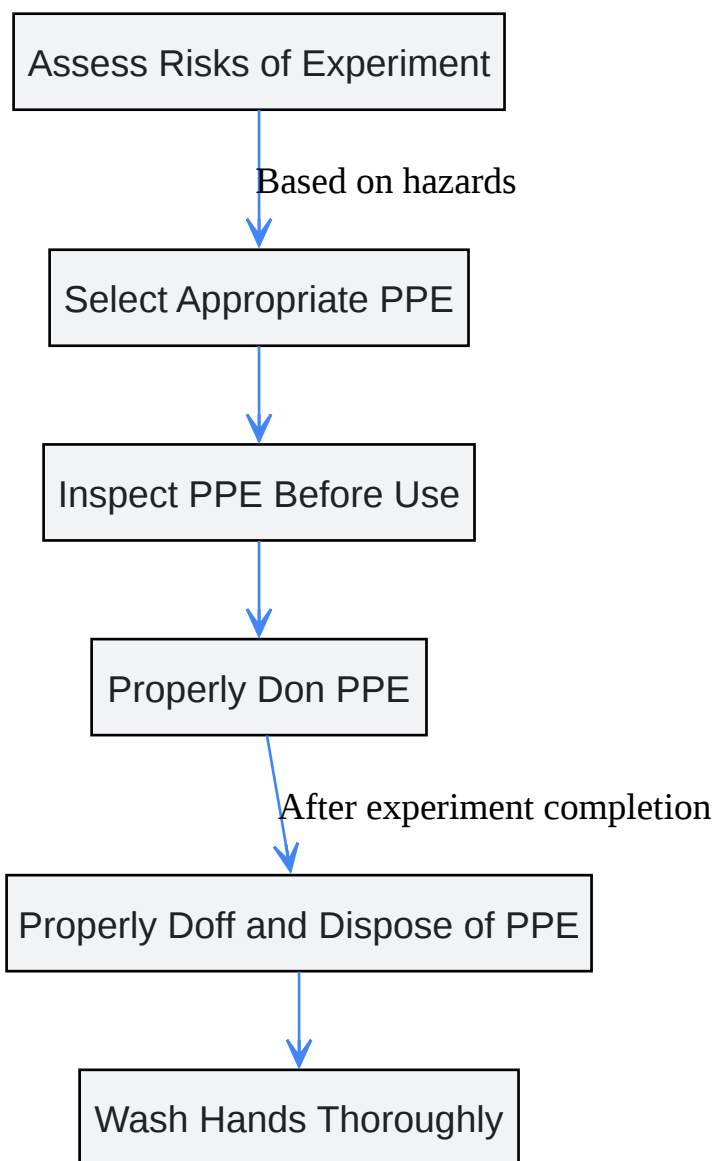
Experimental Protocols and Handling Procedures

The following protocols are based on general best practices for handling hazardous chemicals and information from available Safety Data Sheets.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for any procedure involving **3-Chloroquinoline** to determine the appropriate level of PPE.

Personal Protective Equipment (PPE) Protocol



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Caption: Workflow for selecting and using Personal Protective Equipment.

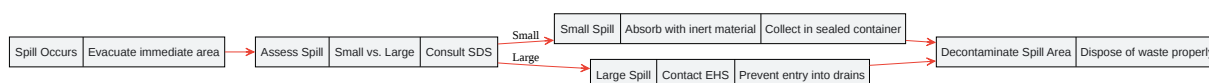
Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.[7]
Skin Protection	Chemically resistant gloves (e.g., nitrile). Lab coat or other protective clothing.[7]
Respiratory Protection	Use in a well-ventilated area. If inhalation risk is high, a NIOSH-approved respirator may be necessary.[7]

Safe Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[8] Avoid contact with skin, eyes, and clothing.[8] Avoid inhalation of vapor or mist.[2] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][8] Keep away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures



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Caption: Logical steps for responding to a chemical spill.

Procedure:

- Personal Precautions: Wear appropriate PPE.[2][7] Ensure adequate ventilation and remove all sources of ignition.[2]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[2]

- **Containment and Cleanup:** For small spills, absorb with an inert material (e.g., vermiculite, sand) and collect in a suitable, closed container for disposal.^[7] For large spills, evacuate the area and contact emergency services.

First Aid Measures

Table 4: First Aid Procedures for **3-Chloroquinoline** Exposure

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. ^{[2][7]}
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. ^{[2][7]}
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. ^{[2][7]}
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. ^{[2][7]}

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.^[2]
- **Specific Hazards:** No specific data is available, but combustion may produce toxic gases such as carbon oxides, nitrogen oxides, and hydrogen chloride.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.[9]
- Conditions to Avoid: No specific data available.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides, and hydrogen chloride gas.[9]

Disposal Considerations

Dispose of **3-Chloroquinoline** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

This technical guide is intended to provide essential safety and handling information for **3-Chloroquinoline**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and a comprehensive risk assessment for any specific experimental procedure. Always prioritize safety and handle this chemical with the utmost care.

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